

An In-depth Technical Guide to 2,4-Difluoro-3-nitropyridine

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Compound of Interest

Compound Name: 2,4-Difluoro-3-nitropyridine

Cat. No.: B057348

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 60186-14-3[1][2]

Introduction

2,4-Difluoro-3-nitropyridine is a halogenated and nitrated pyridine derivative that serves as a versatile building block in synthetic organic chemistry. Its unique electronic properties, arising from the presence of two electron-withdrawing fluorine atoms and a nitro group on the pyridine ring, make it a highly reactive scaffold for the synthesis of a wide range of more complex heterocyclic compounds. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications, particularly in the realm of medicinal chemistry and drug discovery. The strategic placement of its functional groups allows for selective modifications, making it a valuable intermediate for creating libraries of novel compounds for biological screening.

Physicochemical and Safety Data

A summary of the key physicochemical and safety information for **2,4-Difluoro-3-nitropyridine** is presented below.

Property	Value	Reference
CAS Number	60186-14-3	[1] [2]
Molecular Formula	C ₅ H ₂ F ₂ N ₂ O ₂	
Molecular Weight	160.08 g/mol	
Purity	≥95%	[1]
MDL Number	MFCD18802742	[1]

Safety Information:

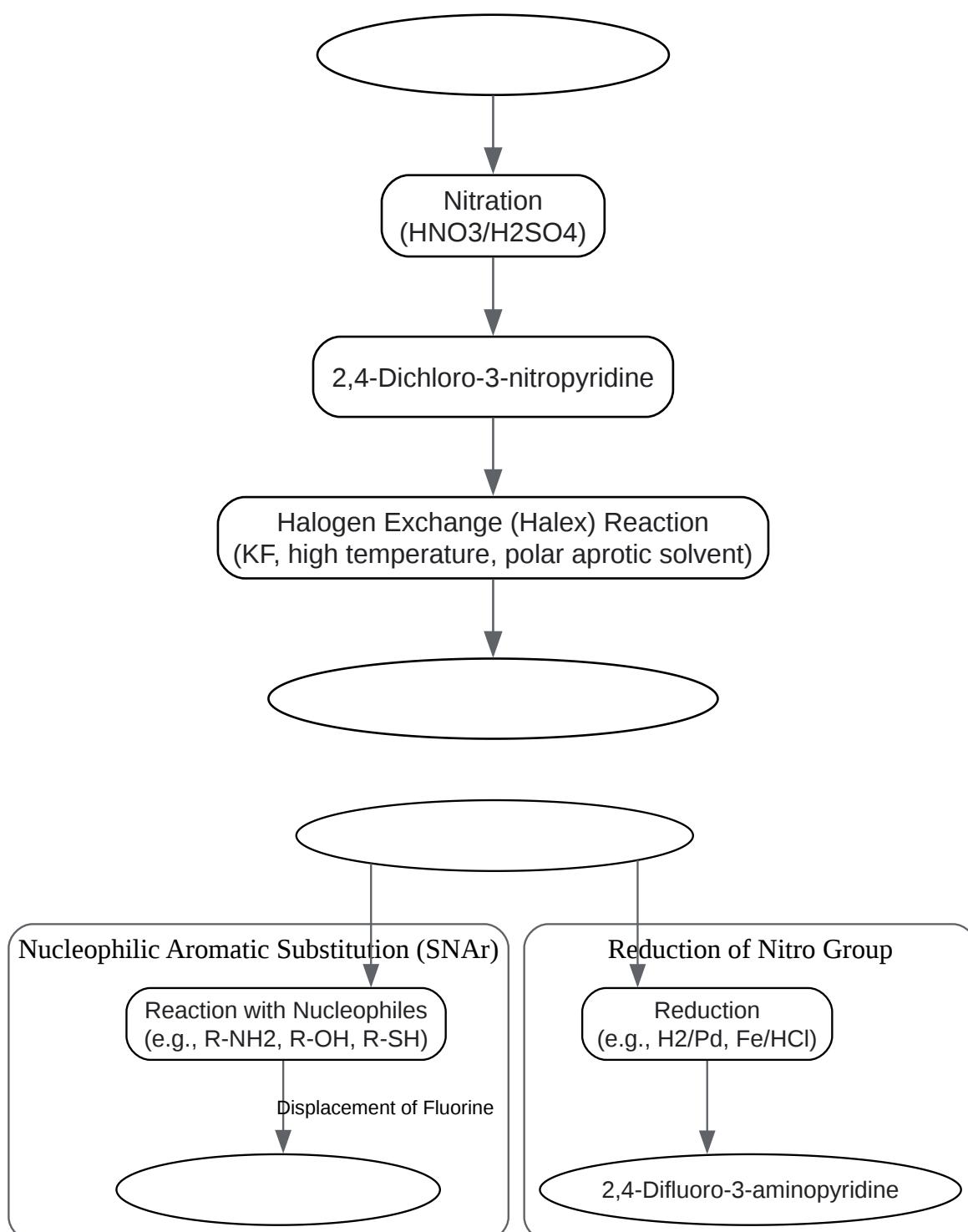
Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Note: This information is based on available supplier data and may not be exhaustive. Always consult a full Safety Data Sheet (SDS) before handling this compound.

Synthesis and Experimental Protocols

While a specific detailed experimental protocol for the synthesis of **2,4-Difluoro-3-nitropyridine** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for the nitration and fluorination of pyridine derivatives. A potential two-step synthesis starting from 2,4-dichloropyridine is outlined below.

Proposed Synthesis Workflow

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References

- 1. 60186-14-3 Cas No. | 2,4-Difluoro-3-nitropyridine | Apollo [store.apolloscientific.co.uk]
- 2. biomall.in [biomall.in]
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